

# Technical Guide: 1-benzyl-N-methylpiperidin-3-amine and Its Enantiomer

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## Compound of Interest

**Compound Name:** 1-benzyl-N-methylpiperidin-3-amine

**Cat. No.:** B1287447

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This document provides a detailed overview of **1-benzyl-N-methylpiperidin-3-amine**, a piperidine derivative with significant interest in chemical and pharmaceutical research. Due to the presence of a chiral center at the 3-position of the piperidine ring, this compound can exist as different stereoisomers. This guide will cover both the unspecified (racemic) form and the specific (R)-enantiomer.

## Chemical Identity

The fundamental structure of **1-benzyl-N-methylpiperidin-3-amine** consists of a piperidine ring N-substituted with a benzyl group and a methylamino group at the 3-position. The stereochemistry at the C3 position is a critical determinant of its biological activity and chemical properties.

Compound Name	IUPAC Name	CAS Number
1-benzyl-N-methylpiperidin-3-amine	1-benzyl-N-methylpiperidin-3-amine	60717-45-5 <sup>[1]</sup>
(R)-1-benzyl-N-methylpiperidin-3-amine	(3R)-1-benzyl-N-methylpiperidin-3-amine	1354011-07-6 <sup>[2][3]</sup>

Synonyms for (R)-**1-benzyl-N-methylpiperidin-3-amine** include:

- ((R)-1-Benzyl-piperidin-3-yl)-Methyl-amine[3]
- (R)-1-benzyl-N-methylpiperidine-3-amine[3]
- Protirelin Impurity 11[3]
- Tofacitinib Impurity 268[3]

## Physicochemical Properties

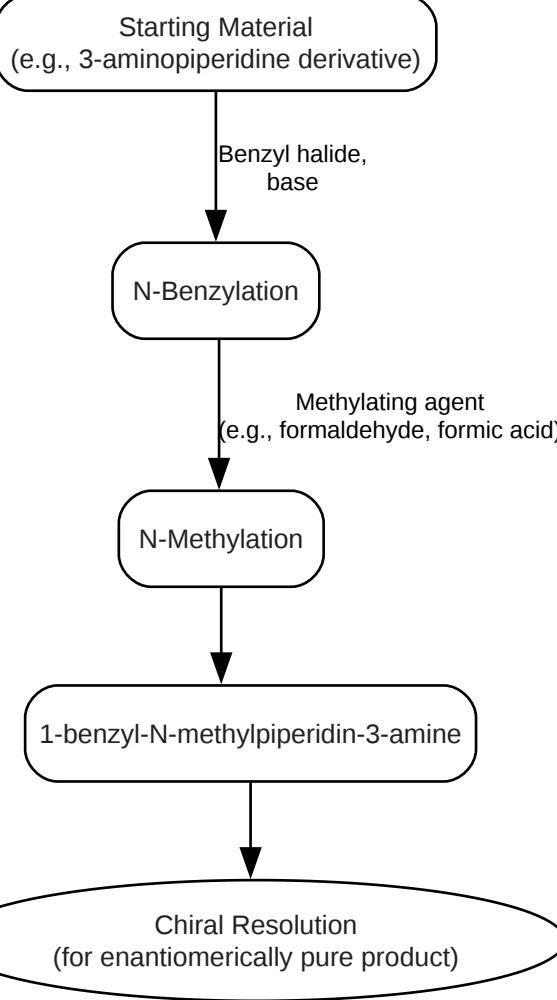
A summary of the key physicochemical properties is presented below. This data is essential for researchers in designing experiments and for drug development professionals in formulation studies.

Property	Value (for (R)-enantiomer)
Molecular Formula	C13H20N2[3]
Molecular Weight	204.31 g/mol [3][4]

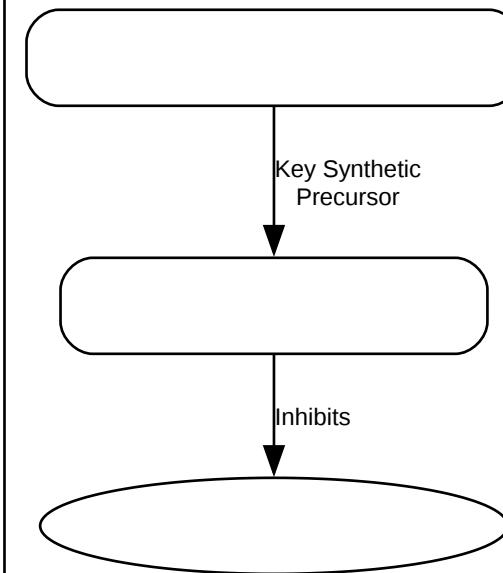
## Synthesis and Experimental Protocols

The synthesis of **1-benzyl-N-methylpiperidin-3-amine** and its enantiomers is a multi-step process that is crucial for its application in research and as a building block in the synthesis of more complex molecules. A generalized synthetic workflow is outlined below.

### Synthetic Pathway



### Role in Pharmaceutical Synthesis



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## References

- 1. 60717-45-5|1-Benzyl-N-methylpiperidin-3-amine|BLD Pharm [bldpharm.com]

- 2. (R)-1-benzyl-N-methylpiperidin-3-amine | CAS#:1354011-07-6 | Chemsric [chemsrc.com]
- 3. ((R)-1-Benzyl-piperidin-3-yl)-Methyl-aMine | 1354011-07-6 [chemicalbook.com]
- 4. 1-Benzyl-3-methyl-4-piperidinamine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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